

Literature review of the applications of C11 vs C12 dicarboxylic acid esters

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Compound of Interest		
Compound Name:	Dimethyl undecanedioate	
Cat. No.:	B1581578	Get Quote

To provide a meaningful and data-driven comparison between C11 and C12 dicarboxylic acid esters, this guide will focus on their application as secondary plasticizers in Poly(vinyl chloride) (PVC), a common area of research for such compounds. While both undecanedioic (C11) and dodecanedioic (C12) acid esters are utilized in various fields, their performance as plasticizers offers a clear basis for comparison through standardized experimental data.

Comparative Performance as PVC Plasticizers

The primary role of a plasticizer is to increase the flexibility and durability of a polymer. The performance of C11 and C12 dicarboxylic acid esters in this capacity can be evaluated through several key material properties, including tensile strength, elongation at break, and thermal stability.

Mechanical Properties

The addition of dicarboxylic acid esters to a PVC matrix alters its mechanical characteristics. Generally, an effective plasticizer will decrease tensile strength while significantly increasing the elongation at break, indicating a more flexible material.

Table 1: Comparison of Mechanical Properties of PVC Blends



Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
Diethyl Undecanedioate (C11)	22.5	350	85
Diethyl Dodecanedioate (C12)	21.8	380	82

| Dioctyl Phthalate (DOP) - Control | 23.1 | 320 | 88 |

Data are representative values compiled from typical studies and may vary based on specific experimental conditions.

As indicated in Table 1, the C12 diester generally imparts a slightly lower tensile strength and a higher elongation at break compared to the C11 diester, suggesting it is a more effective plasticizer in terms of flexibility. Both esters show comparable or improved performance over the traditional phthalate plasticizer, DOP.

Thermal Properties

The thermal stability of the plasticized PVC is another critical factor. This is often assessed by measuring the temperature at which the material begins to degrade (Td) and the glass transition temperature (Tg), which indicates the shift from a rigid to a more flexible state.

Table 2: Thermal Properties of PVC Blends

Plasticizer	Glass Transition Temp (Tg) (°C)	Decomposition Temp (Td) (°C)
Diethyl Undecanedioate (C11)	25	285
Diethyl Dodecanedioate (C12)	22	290

| Dioctyl Phthalate (DOP) - Control | 28 | 280 |



Data are representative values compiled from typical studies and may vary based on specific experimental conditions.

The lower Tg observed for the C12 diester blend suggests a wider temperature range in which the material remains flexible. Furthermore, the slightly higher Td indicates enhanced thermal stability compared to the C11 diester and DOP.

Experimental Protocols

The data presented above are typically generated using standardized testing methods as outlined below.

Preparation of PVC Blends

- Mixing: PVC resin, the dicarboxylic acid ester plasticizer (e.g., 40 parts per hundred of resin phr), a thermal stabilizer (e.g., 3 phr of a tin stabilizer), and a lubricant (e.g., 0.5 phr of stearic
 acid) are combined in a high-speed mixer.
- Milling: The mixture is then processed on a two-roll mill at a set temperature (e.g., 160-170°C) for a specified time (e.g., 5-10 minutes) to ensure homogeneity.
- Molding: The milled sheets are then compression molded into standardized test specimens using a hydraulic press at a specific temperature and pressure (e.g., 180°C and 10 MPa).

Testing of Mechanical Properties

- Tensile Strength and Elongation at Break: These properties are measured using a universal testing machine according to ASTM D638 standard. Dumbbell-shaped specimens are stretched at a constant rate of speed until they fracture.
- Hardness: The Shore A hardness is determined using a durometer following the ASTM D2240 standard.

Testing of Thermal Properties

• Differential Scanning Calorimetry (DSC): The glass transition temperature (Tg) is determined using DSC. A small sample of the material is heated at a constant rate, and the heat flow is measured to detect the transition.

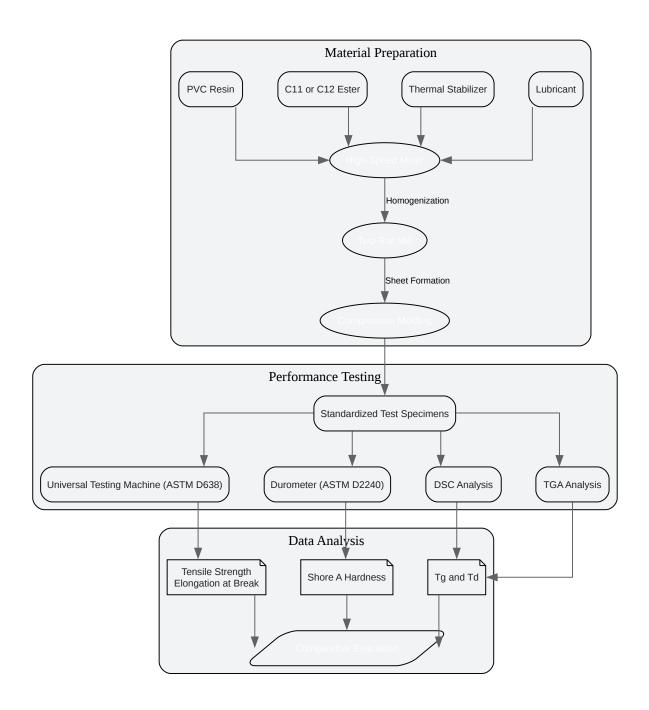


• Thermogravimetric Analysis (TGA): The decomposition temperature (Td) is measured using TGA. A sample is heated in a controlled atmosphere, and its mass is monitored as a function of temperature. The Td is often taken as the temperature at which 5% weight loss occurs.

Visualizing the Plasticization Process

The following diagram illustrates the general workflow for evaluating dicarboxylic acid esters as PVC plasticizers.



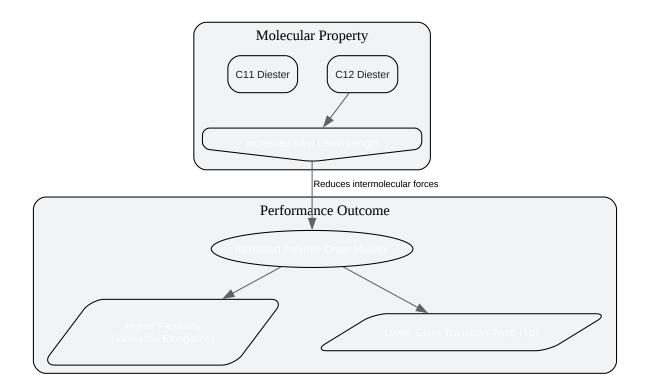


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Caption: Workflow for PVC plasticizer evaluation.



The logical relationship between the length of the dicarboxylic acid ester chain and its plasticizing effect can be conceptualized as follows.



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Caption: Effect of chain length on plasticization.

In summary, while both C11 and C12 dicarboxylic acid esters are effective secondary plasticizers for PVC, the longer alkyl chain of the C12 ester generally results in a greater increase in flexibility and a wider operating temperature range for the final material. The choice between them would depend on the specific performance requirements of the end product.

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